

# Proper Disposal of 8-Pentadecanone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 8-Pentadecanone

Cat. No.: B147388

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **8-Pentadecanone**.

### Immediate Safety and Handling Precautions:

Before handling **8-Pentadecanone**, it is crucial to be familiar with its hazard profile and take appropriate safety measures. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **8-Pentadecanone** is classified as hazardous to the aquatic environment (long-term hazard), with the hazard statement H413: "May cause long lasting harmful effects to aquatic life"[1]. Therefore, release into the environment must be strictly avoided[1].

Personal Protective Equipment (PPE) is mandatory when handling this compound. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.
- Body Protection: A laboratory coat or chemical-resistant apron.

Ensure adequate ventilation in the work area to minimize inhalation exposure.

## Quantitative Data: Physical and Chemical Properties of 8-Pentadecanone

A summary of the key physical and chemical properties of **8-Pentadecanone** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>30</sub> O
Molecular Weight	226.40 g/mol
CAS Number	818-23-5
Appearance	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Solubility in Water	Data not available
GHS Hazard Statement	H413: May cause long lasting harmful effects to aquatic life[1]
GHS Precautionary Statements	P273: Avoid release to the environment; P501: Dispose of contents/container in accordance with local/regional/national/international regulations[1]

## Procedural Guidance for Disposal

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **8-Pentadecanone** waste. This procedure is based on general best practices for laboratory chemical waste management and should be adapted to comply with your institution's specific Environmental Health and Safety (EHS) guidelines.

### Experimental Protocol: Waste Disposal

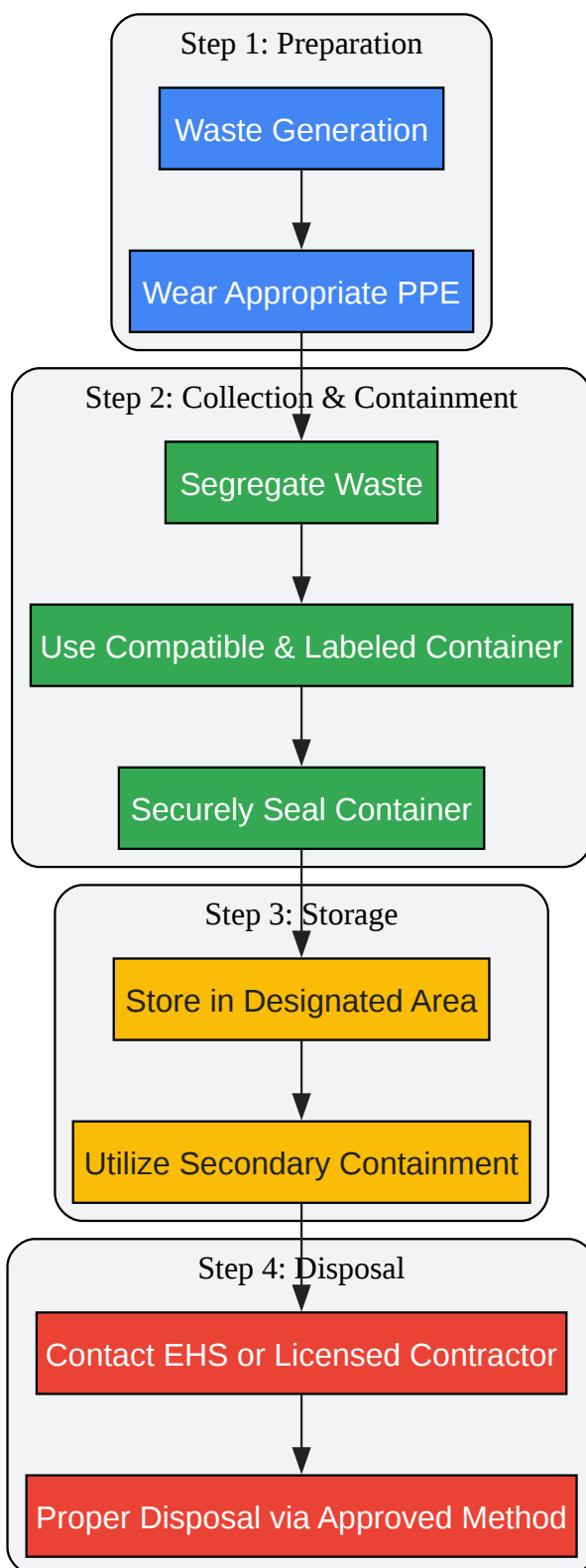
- Waste Segregation:

- Collect all waste materials containing **8-Pentadecanone**, including unused product, reaction byproducts, and contaminated materials (e.g., filter paper, absorbent pads), in a designated waste container.
- Do not mix **8-Pentadecanone** waste with incompatible chemicals. As a ketone, it should be kept separate from strong oxidizing and reducing agents.
- Segregate solid waste (e.g., contaminated gloves, paper towels) from liquid waste.
- Containerization:
  - Use a container that is chemically compatible with ketones. High-density polyethylene (HDPE) or glass containers are generally suitable.
  - The container must be in good condition, with a secure, leak-proof lid.
  - Ensure the container is clearly and accurately labeled. The label must include:
    - The words "Hazardous Waste"
    - The full chemical name: "**8-Pentadecanone**"
    - The approximate concentration and volume
    - The relevant hazard pictograms (e.g., environmental hazard)
    - The date of waste accumulation
- Waste Accumulation and Storage:
  - Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
  - This area should be a secondary containment system (e.g., a chemical-resistant tray) to prevent the spread of material in case of a leak.
  - The storage area must be well-ventilated and away from sources of ignition and heat.
- Arranging for Disposal:

- Once the waste container is full, or if it has been in storage for a period defined by your institutional policy (typically not to exceed one year), arrange for its disposal.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.
- Do not attempt to dispose of **8-Pentadecanone** waste by pouring it down the drain or placing it in the regular trash<sup>[2]</sup>. This is a violation of environmental regulations and poses a significant risk to aquatic ecosystems.
- Empty Container Disposal:
  - An "empty" container that previously held **8-Pentadecanone** must also be disposed of properly.
  - Triple-rinse the container with a suitable solvent (e.g., acetone or ethanol).
  - Collect the rinsate as hazardous waste and add it to your ketone waste stream.
  - After triple-rinsing, the container can typically be disposed of as non-hazardous waste, but be sure to deface or remove the original label. Consult your EHS department for specific guidance on empty container disposal.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **8-Pentadecanone**, from waste generation to final disposal.



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Caption: Disposal workflow for **8-Pentadecanone**.

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## References

- 1. 8-Pentadecanone | C<sub>15</sub>H<sub>30</sub>O | CID 13162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pfw.edu [pfw.edu]
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